

Chemical reactions involving (2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol

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Compound of Interest

Compound Name: (2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol

Cat. No.: B1426110

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An In-depth Guide to the Synthetic Utility of **(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol**

Introduction: A Versatile Heterocyclic Building Block

(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol is a key heterocyclic intermediate of significant interest to researchers in medicinal chemistry and agrochemical synthesis. Its structure is densely functionalized, featuring three distinct points for chemical modification: a nucleophilic primary alcohol, an electrophilic carbon at the C2 position bearing a chlorine atom, and a pyridine ring activated by a strongly electron-withdrawing trifluoromethyl group. This unique combination of functional groups allows for a diverse range of chemical transformations, making it an invaluable scaffold for building complex molecular architectures.

The trifluoromethylpyridine moiety is a prevalent structural motif in numerous active pharmaceutical ingredients and crop-protection products, valued for its ability to enhance metabolic stability, binding affinity, and cell permeability.^{[1][2]} This guide provides a detailed exploration of the reactivity of **(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol**, offering field-proven insights and step-by-step protocols for its most critical chemical transformations.

Physicochemical Properties and Safety

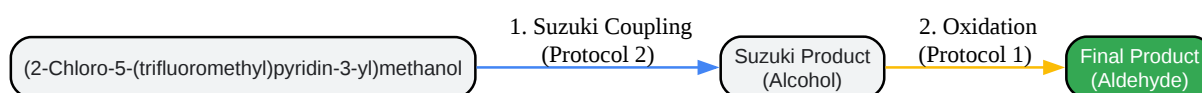
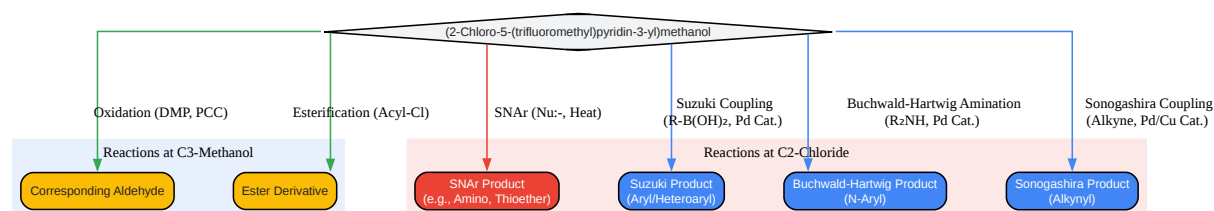
A clear understanding of the compound's physical properties is essential for safe handling and effective experimental design.

Property	Value	Source
Molecular Formula	C ₇ H ₅ ClF ₃ NO	
Molecular Weight	211.57 g/mol	
CAS Number	943551-28-8	[3]
Appearance	Solid	[3]
Melting Point	32-34 °C	
Storage Temperature	4°C	[3]

Safety Information: This compound is classified as acutely toxic if swallowed.[3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Core Reactivity and Synthetic Pathways

The synthetic versatility of **(2-Chloro-5-(trifluoromethyl)pyridin-3-yl)methanol** stems from the orthogonal reactivity of its functional groups. The primary alcohol at C3 and the chloro-substituent at C2 can be addressed selectively under different reaction conditions, enabling a modular approach to library synthesis.



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References

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- 2. 2-Chloro-5-(trifluoromethyl)pyridine, 52334-81-3 [huimengchem.cn]
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